

In-Depth Technical Guide: 3-Chloro-4-(trifluoromethoxy)benzoyl chloride

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Compound of Interest

Compound Name:	3-Chloro-4-(trifluoromethoxy)benzoyl chloride
CAS No.:	261763-17-1
Cat. No.:	B1272169

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Chloro-4-(trifluoromethoxy)benzoyl chloride is a substituted aromatic acyl chloride of significant interest in medicinal chemistry and drug discovery. Its unique combination of a reactive benzoyl chloride moiety with electron-withdrawing chloro and trifluoromethoxy groups makes it a valuable building block for the synthesis of complex organic molecules, particularly in the development of novel therapeutics. The trifluoromethoxy group can enhance metabolic stability, lipophilicity, and binding affinity of drug candidates, making this reagent a key component in the design of new pharmaceutical agents. This guide provides a comprehensive overview of its commercial availability, key chemical properties, synthesis, and applications, with a focus on its role in the development of melanin-concentrating hormone (MCH) receptor antagonists for the treatment of central nervous system (CNS) disorders.

Commercial Availability

A range of chemical suppliers offer **3-Chloro-4-(trifluoromethoxy)benzoyl chloride**, typically with purities suitable for research and development purposes. The following table summarizes the specifications from several commercial vendors.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity
Amerigo Scientific	261763-17-1	C ₈ H ₃ Cl ₂ F ₃ O ₂	259.01	95%
Apollo Scientific	261763-17-1	C ₈ H ₃ Cl ₂ F ₃ O ₂	259.01	Not Specified
BuyersGuideChem	261763-17-1	C ₈ H ₃ Cl ₂ F ₃ O ₂	Not Specified	Not Specified
Guidechem	261763-17-1	Not Specified	Not Specified	Not Specified
CookeChem	261763-17-1	C ₈ H ₃ Cl ₂ F ₃ O ₂	259.01	>97%

Physicochemical Properties and Safety Data

As an acyl chloride, **3-Chloro-4-(trifluoromethoxy)benzoyl chloride** is a reactive compound that requires careful handling. It is corrosive and will react with water and other nucleophiles.

Safety and Handling Precautions:

- Causes severe skin burns and eye damage.
- May be corrosive to metals.
- Handle in a well-ventilated area, preferably a fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.
- Avoid breathing vapors and contact with skin and eyes.
- Keep away from moisture and incompatible materials.

- In case of spills, absorb with inert material like sand or vermiculite and dispose of in a suitable labeled container.

Synthesis and Reactions

The primary route to **3-Chloro-4-(trifluoromethoxy)benzoyl chloride** involves the conversion of the corresponding carboxylic acid, 3-chloro-4-(trifluoromethoxy)benzoic acid.

Synthesis of 3-chloro-4-(trifluoromethoxy)benzoic acid

While a specific protocol for 3-chloro-4-(trifluoromethoxy)benzoic acid was not found, a general approach can be inferred from the synthesis of similar compounds. A plausible synthetic route would involve the chlorination of 4-(trifluoromethoxy)benzoic acid.

Conceptual Experimental Protocol for Chlorination:

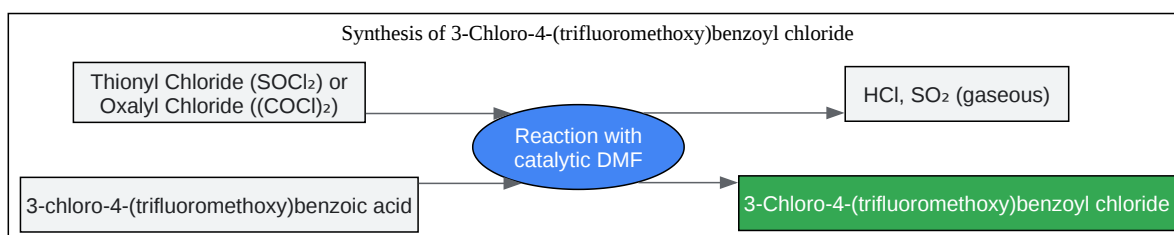
- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a gas outlet to neutralize HCl, dissolve 4-(trifluoromethoxy)benzoic acid in a suitable inert solvent (e.g., thionyl chloride or a high-boiling chlorinated solvent).
- **Chlorination:** Add a chlorinating agent, such as thionyl chloride (SOCl_2) or oxalyl chloride ($(\text{COCl})_2$), often with a catalytic amount of N,N-dimethylformamide (DMF).
- **Reaction Conditions:** The reaction mixture is typically heated to reflux to ensure complete conversion. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up and Purification:** After the reaction is complete, the excess chlorinating agent and solvent are removed, usually by distillation under reduced pressure. The resulting crude **3-chloro-4-(trifluoromethoxy)benzoyl chloride** can be purified by vacuum distillation.

Conversion of Carboxylic Acid to Acyl Chloride

A general and widely used method for this conversion is treatment with thionyl chloride or oxalyl chloride.

Experimental Protocol: Conversion of a Carboxylic Acid to its Acyl Chloride

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a drying tube, and an addition funnel, place the carboxylic acid.
- **Reagent Addition:** Add an excess of thionyl chloride (SOCl_2) (e.g., 2-4 equivalents) to the flask. A few drops of DMF can be added as a catalyst.
- **Reaction:** The mixture is stirred and may be gently heated (e.g., to 60-80 °C) for several hours until the evolution of HCl and SO_2 gas ceases.
- **Isolation:** The excess thionyl chloride is removed by distillation, often under reduced pressure, to yield the crude acyl chloride, which can be used directly or purified by vacuum distillation.



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Diagram 1: Synthesis of the target acyl chloride.

Applications in Drug Discovery: Synthesis of MCH Receptor Antagonists

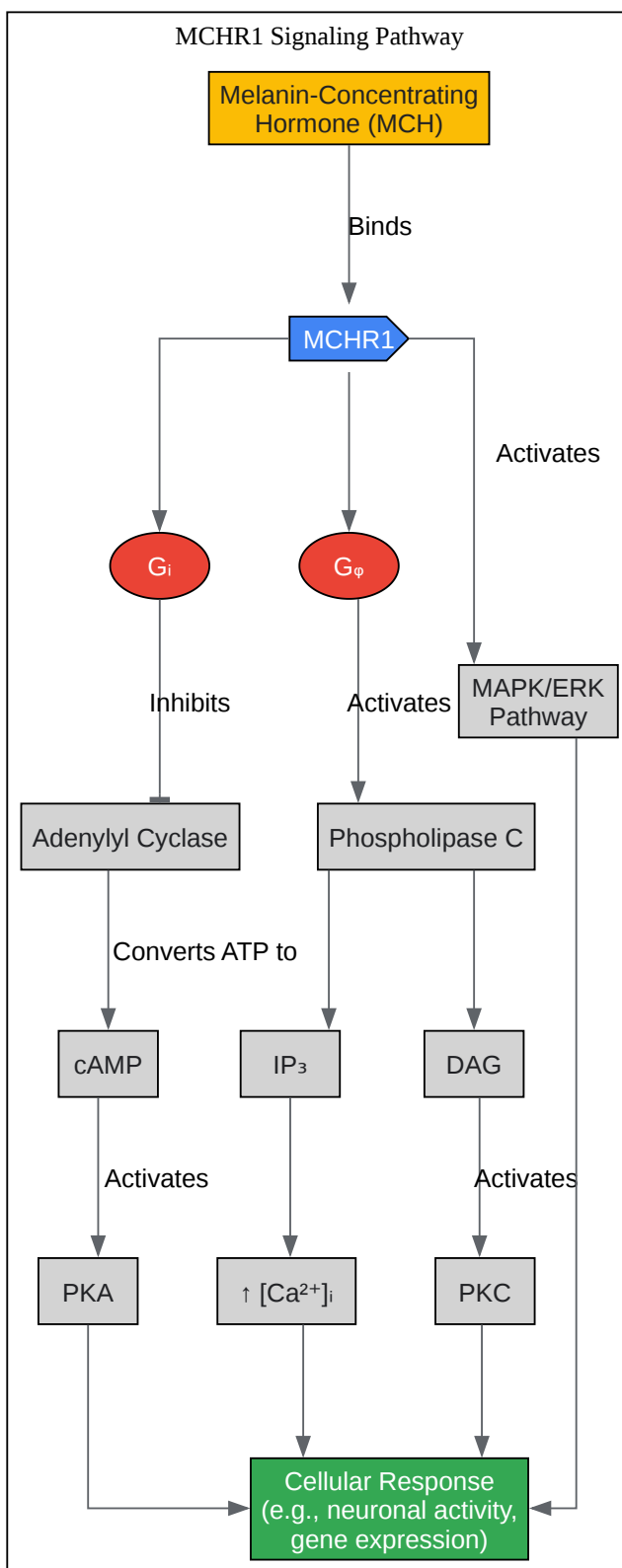
3-Chloro-4-(trifluoromethoxy)benzoyl chloride is a key intermediate in the synthesis of pyrimidine derivatives that act as melanin-concentrating hormone (MCH) receptor antagonists. These compounds are being investigated for the treatment of CNS disorders such as depression and anxiety.

Melanin-Concentrating Hormone Receptor 1 (MCHR1) Signaling Pathway

MCH is a neuropeptide that regulates energy homeostasis, mood, and stress responses. It exerts its effects by binding to G protein-coupled receptors, primarily MCHR1 in rodents. MCHR1 can couple to different G proteins (G_i and G_ϕ) to initiate various intracellular signaling cascades.

- **G_i Coupling:** Activation of the G_i pathway leads to the inhibition of adenylyl cyclase, which in turn decreases the intracellular concentration of cyclic AMP (cAMP) and reduces the activity of Protein Kinase A (PKA).
- **G_ϕ Coupling:** The G_ϕ pathway activation stimulates phospholipase C (PLC), leading to the production of inositol trisphosphate (IP_3) and diacylglycerol (DAG). This results in the release of intracellular calcium (Ca^{2+}) and the activation of Protein Kinase C (PKC).
- **MAPK/ERK Pathway:** MCHR1 activation can also lead to the phosphorylation and activation of the mitogen-activated protein kinase (MAPK/ERK) pathway.

The blockade of these signaling pathways by MCHR1 antagonists is the basis for their therapeutic potential in CNS disorders.



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